

Application Notes: Sodium Thiosulfate as a Photographic Fixing Agent

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Compound of Interest

Compound Name: Thiosulfite

Cat. No.: B1241960

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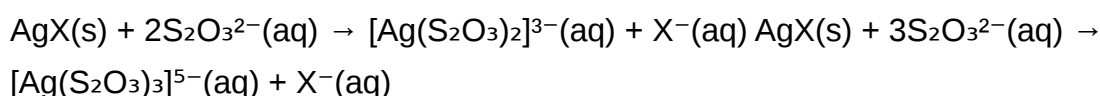
Introduction

Sodium thiosulfate, commonly known as "hypo," is a critical component in traditional black-and-white photographic processing. Its primary function is to act as a fixing agent, a chemical that removes unexposed and undeveloped silver halide crystals from the film or paper emulsion. This process stabilizes the photographic image, rendering it permanent and insensitive to further action by light. Without proper fixing, the remaining light-sensitive silver halides would darken over time, eventually obscuring the developed image. These application notes provide detailed protocols and quantitative data for the use of sodium thiosulfate in photographic fixing for researchers, scientists, and professionals in drug development who may use photographic materials for documentation and analysis.

Chemical Mechanism of Action

The fixing process relies on the ability of the thiosulfate ion ($\text{S}_2\text{O}_3^{2-}$) to form soluble complexes with silver ions (Ag^+). The unexposed silver halide crystals (AgX , where X is typically Br^- or Cl^-) in the photographic emulsion are insoluble in water. Sodium thiosulfate solution converts these insoluble crystals into soluble silver-thiosulfate complexes, which can then be washed away, leaving only the stable metallic silver that forms the image.

The key chemical reactions are as follows:



Data Presentation

The efficiency of the fixing process is dependent on several factors, including the concentration of the sodium thiosulfate, the temperature of the solution, the duration of fixing, and the composition of the photographic emulsion. The following tables summarize key quantitative data for the use of sodium thiosulfate fixers.

Table 1: Composition of Standard Sodium Thiosulfate Fixing Baths

Fixer Type	Component	Formula	Concentration (g/L)	Function
Simple (Non-Hardening)	Sodium Thiosulfate (pentahydrated)	$\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$	200-300	Fixing Agent
Sodium Sulfite (anhydrous)	Na_2SO_3	10-25	Preservative (prevents decomposition of thiosulfate)	
Kodak F-24 (Non-Hardening Acid Fixer)	Sodium Thiosulfate (pentahydrated)	$\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$	240	Fixing Agent
Sodium Sulfite (anhydrous)	Na_2SO_3	10	Preservative	
Sodium Bisulfite	NaHSO_3	25	Acidifier (neutralizes developer carryover)	
Kodak F-5 (Acid Hardening Fixer)	Sodium Thiosulfate (pentahydrated)	$\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$	240	Fixing Agent
Sodium Sulfite (anhydrous)	Na_2SO_3	15	Preservative	
Acetic Acid (28%)	CH_3COOH	48 mL	Acidifier	
Boric Acid (crystals)	H_3BO_3	7.5	Buffer (maintains pH)	
Potassium Alum	$\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$	15	Hardening Agent (protects emulsion)	

Table 2: Recommended Fixing Times and Temperatures

Material	Fixer Type	Temperature	Recommended Fixing Time	Notes
Black & White Film	Simple or Acid Fixer	18-21°C (65-70°F)	5-10 minutes	Agitate intermittently. Fixing time should be at least twice the clearing time.
Fiber-Based Paper	Simple or Acid Fixer	18-21°C (65-70°F)	10 minutes (total)	Recommended to use a two-bath fixing method (5 minutes in each bath).
Resin-Coated Paper	Simple or Acid Fixer	18-21°C (65-70°F)	2-4 minutes	Shorter fixing times are required due to the non-absorbent base.

Table 3: Working Capacity of Sodium Thiosulfate Fixing Baths

Material	Fixing Method	Capacity per Liter of Working Solution
Black & White Film (35mm, 36 exp. or 120)	Single Bath	10-15 rolls
Black & White Film (35mm, 36 exp. or 120)	Two-Bath	15-20 rolls in the first bath
Photographic Paper (8x10 inch prints)	Single Bath	10-15 prints
Photographic Paper (8x10 inch prints)	Two-Bath	Up to 40 prints in the first bath. [1]

Experimental Protocols

Protocol 1: Preparation of a Simple (Non-Hardening) Sodium Thiosulfate Fixer

Objective: To prepare a 1-liter stock solution of a simple sodium thiosulfate fixer suitable for general-purpose film and paper fixing.

Materials:

- Sodium Thiosulfate, pentahydrated ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Sodium Sulfite, anhydrous (Na_2SO_3)
- Distilled or deionized water
- Graduated cylinders
- Stirring rod
- Storage bottle

Procedure:

- Measure 750 mL of warm water (approximately 50°C/125°F) into a beaker.

- While stirring, slowly add 240 g of sodium thiosulfate pentahydrate. Continue stirring until fully dissolved. The dissolution process is endothermic and will cool the solution.
- Add 15 g of anhydrous sodium sulfite to the solution and stir until dissolved.
- Add cool water to make a final volume of 1 liter.
- Transfer the solution to a clearly labeled storage bottle.

Protocol 2: Preparation of Kodak F-5 Acid Hardening Fixer

Objective: To prepare a 1-liter stock solution of an acid hardening fixer that provides additional protection to the emulsion layer.

Materials:

- Sodium Thiosulfate, pentahydrated ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Sodium Sulfite, anhydrous (Na_2SO_3)
- Acetic Acid, 28% solution
- Boric Acid, crystalline
- Potassium Alum ($\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$)
- Distilled or deionized water
- Beakers and graduated cylinders
- Stirring rod
- Storage bottle

Procedure:

- Start with 600 mL of warm water (approximately 50°C/125°F).^[2]
- Dissolve 240 g of sodium thiosulfate pentahydrate in the warm water with constant stirring.^[2]

- Add 15 g of anhydrous sodium sulfite and stir until dissolved.^[2]
- In a separate container, carefully measure 48 mL of 28% acetic acid. Slowly add the acid to the main solution while stirring.
- Add 7.5 g of crystalline boric acid and stir until dissolved.^[2]
- Add 15 g of potassium alum and continue to stir until the solution is clear.^[2]
- Add cold water to bring the final volume to 1 liter.
- Store in a labeled, tightly capped bottle.

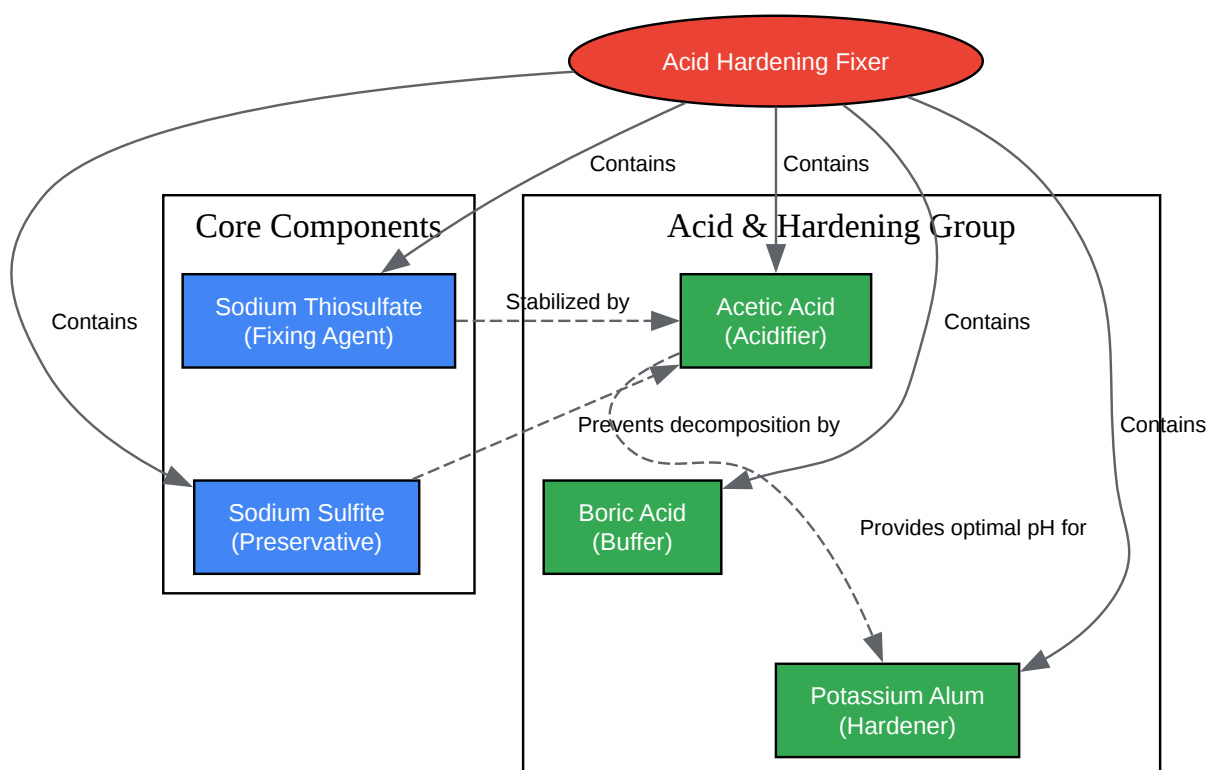
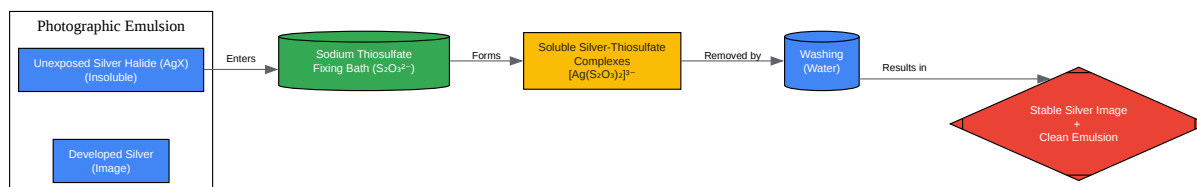
Protocol 3: The Photographic Fixing Process

Objective: To properly fix an exposed and developed photographic material.

Procedure:

- After development, immerse the film or paper in a stop bath (typically a dilute solution of acetic acid) for 30-60 seconds with agitation to neutralize the developer.
- Drain the stop bath and immerse the material in the prepared sodium thiosulfate fixing bath.
- Agitate continuously for the first 30 seconds, and then intermittently (e.g., for 5 seconds every 30 seconds) for the remainder of the fixing time as specified in Table 2.
- For archival processing of fiber-based papers, a two-bath fixing method is recommended. After the first bath, transfer the print to a second, fresh fixing bath for the same duration.
- After fixing is complete, wash the material in running water for the appropriate time (5-10 minutes for resin-coated paper, 20-30 minutes for film, and up to 1 hour for fiber-based paper) to remove all residual fixing chemicals. The use of a hypo clearing agent can significantly reduce wash times.
- Dry the processed material in a dust-free environment.

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